

# Application Notes and Protocols: Preparation of Silvestrol Aglycone (enantiomer) Stock Solutions

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## Compound of Interest

Compound Name: *Silvestrol aglycone (enantiomer)*

Cat. No.: B2494706

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## Introduction

Silvestrol aglycone is a potent analogue of Silvestrol, a natural product isolated from the *Aglaia* species. It functions as a powerful inhibitor of protein translation initiation by targeting the eukaryotic initiation factor 4A (eIF4A), an RNA helicase.[1][2][3] By preventing the unwinding of complex 5' untranslated regions (UTRs) of specific mRNAs, Silvestrol aglycone selectively suppresses the translation of oncogenic proteins, making it a valuable tool in cancer research.[1][4] Its activity has been demonstrated to inhibit critical cell signaling pathways, including AKT/mTOR and ERK1/2, and to induce apoptosis.[5][6]

Accurate and consistent preparation of stock solutions is paramount for obtaining reproducible and reliable results in both in vitro and in vivo experiments. These application notes provide detailed protocols for the preparation, storage, and handling of **Silvestrol aglycone (enantiomer)** stock solutions for research applications.

## Compound Properties and Solubility

Silvestrol aglycone is a cyclopenta benzofuran core phenol.[7] Key properties are summarized below.

Property	Value
Molecular Formula	C <sub>27</sub> H <sub>26</sub> O <sub>8</sub>
Molecular Weight	478.49 g/mol [7]
Appearance	White to off-white solid[8]
Primary Solvent	Dimethyl Sulfoxide (DMSO)[7][8]

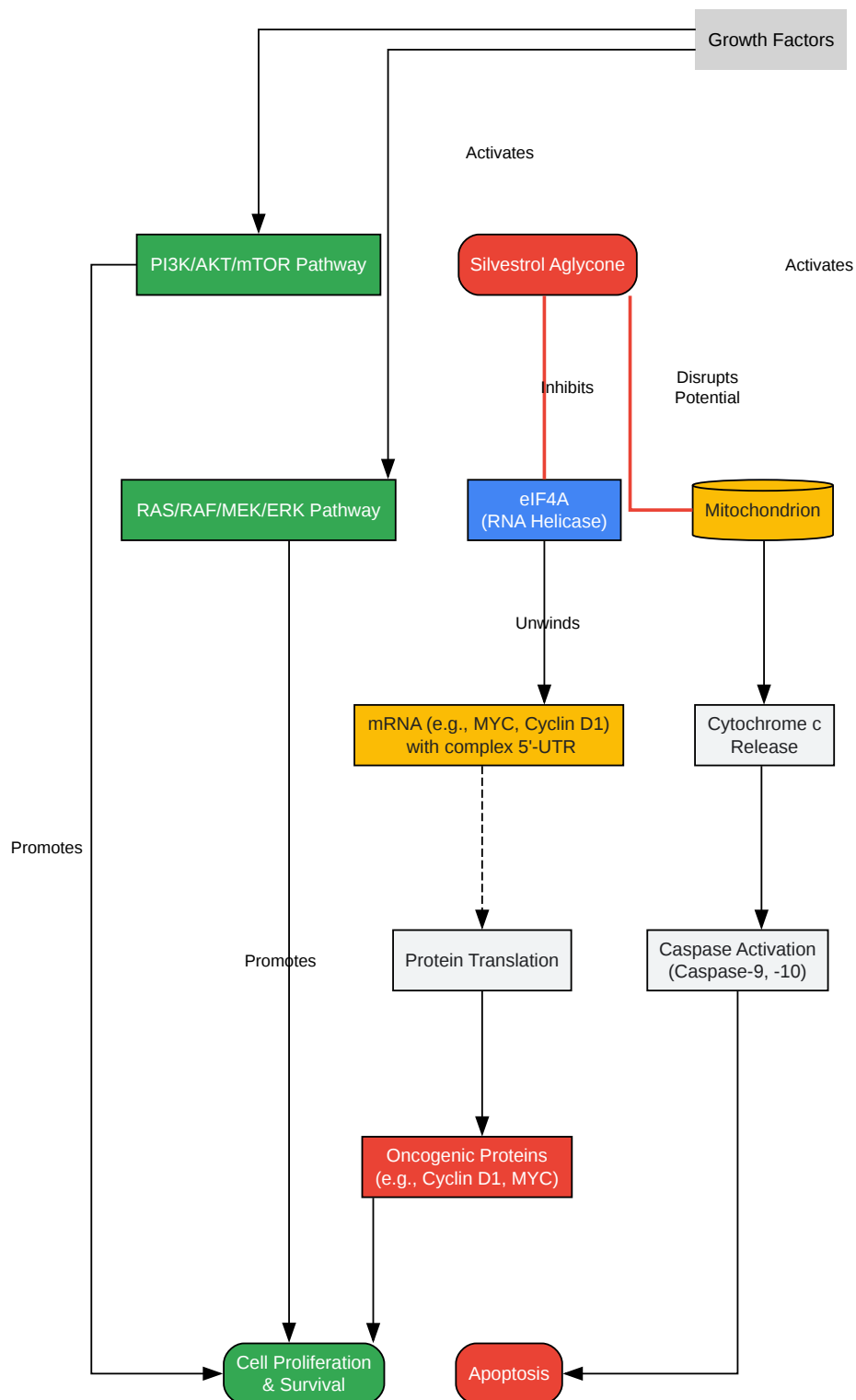
#### Solubility Data

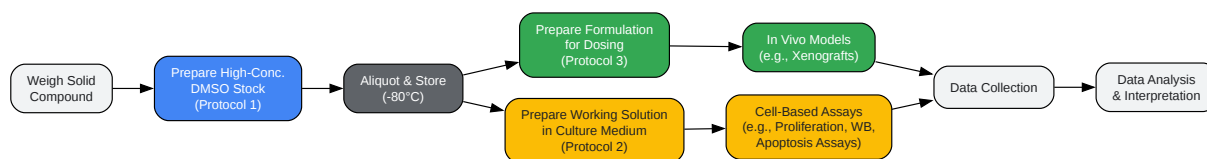
Solvent / Formulation	Concentration
DMSO	≥ 114 mg/mL (238.25 mM)[7]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 7.5 mg/mL (15.67 mM)[7][8]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 7.5 mg/mL (15.67 mM)[7]

| 10% DMSO, 90% Corn Oil | ≥ 7.5 mg/mL (15.67 mM)[7][8] |

## Mechanism of Action Overview

Silvestrol aglycone exerts its anti-cancer effects primarily by inhibiting the eIF4A RNA helicase. [1][4] This helicase is a critical component of the eIF4F complex, which is responsible for unwinding the secondary structure in the 5'-UTR of mRNAs to allow for ribosome binding and subsequent translation. By inhibiting eIF4A, Silvestrol aglycone prevents the translation of a subset of mRNAs, particularly those with complex 5'-UTRs, which often encode proteins involved in cell proliferation and survival, such as cyclins and MYC.[1][9] This targeted inhibition leads to cell cycle arrest and apoptosis, often through the modulation of major signaling pathways like PI3K/AKT/mTOR and ERK1/2.[5]





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